

An In-depth Technical Guide to 2,4-Dimethyl-3-pentanol

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Compound of Interest

Compound Name: 2,4-Dimethyl-3-pentanol

Cat. No.: B146734

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This guide provides a comprehensive overview of the chemical and physical properties, spectroscopic data, and synthesis of **2,4-Dimethyl-3-pentanol**, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and Properties

2,4-Dimethyl-3-pentanol, also known as diisopropylcarbinol, is a secondary alcohol. Its structure consists of a five-carbon pentane chain with methyl groups at positions 2 and 4, and a hydroxyl group at position 3.

Structural Formula: $(CH_3)_2CHCH(OH)CH(CH_3)_2$

Molecular Formula: $C_7H_{16}O$

IUPAC Name: 2,4-dimethylpentan-3-ol

CAS Number: 600-36-2

A summary of its key physical and chemical properties is presented in the table below.

Property	Value
Molecular Weight	116.20 g/mol
Appearance	Colorless liquid
Boiling Point	139-140 °C
Density	0.829 g/mL at 25 °C
Refractive Index	n _{20/D} 1.425
Flash Point	37 °C
Water Solubility	7000 mg/L at 25 °C
XLogP3	2.3

Spectroscopic Data

The following tables summarize the key spectroscopic data for the characterization of **2,4-Dimethyl-3-pentanol**.

¹H NMR Spectroscopy

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment	Coupling Constant (J) Hz
3.00	Triplet	1H	CH-OH	6
1.75	Nonet	2H	CH(CH ₃) ₂	6
1.43	Broad Singlet	1H	OH	-
0.92	Doublet	12H	CH(CH ₃) ₂	6

¹³C NMR Spectroscopy

Chemical Shift (δ) ppm	Assignment
82	C3 (CH-OH)
30	C2, C4 (CH)
17	C1, C5 and methyls on C2, C4

Infrared (IR) Spectroscopy

Wavenumber (cm^{-1})	Interpretation
3629	O-H stretch (free)
3474	O-H stretch (hydrogen-bonded)
2964	C-H stretch (alkane)
1471	C-H bend (alkane)
1385	C-H bend (gem-dimethyl)
1051	C-O stretch

Mass Spectrometry (Electron Ionization)

m/z	Interpretation
116	$[\text{M}]^+$ (Molecular ion)
101	$[\text{M}-\text{CH}_3]^+$
87	$[\text{M}-\text{C}_2\text{H}_5]^+$
73	$[\text{M}-\text{C}_3\text{H}_7]^+$ (base peak)
57	$[\text{C}_4\text{H}_9]^+$
43	$[\text{C}_3\text{H}_7]^+$

Experimental Protocols

Detailed methodologies for the synthesis of **2,4-Dimethyl-3-pentanol** are provided below.

Synthesis via Reduction of 2,4-Dimethyl-3-pentanone

This protocol describes the synthesis of **2,4-Dimethyl-3-pentanol** through the reduction of its corresponding ketone, 2,4-Dimethyl-3-pentanone (diisopropyl ketone).

Materials:

- 2,4-Dimethyl-3-pentanone
- Sodium borohydride (NaBH_4)
- Methanol
- Diethyl ether
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator

Procedure:

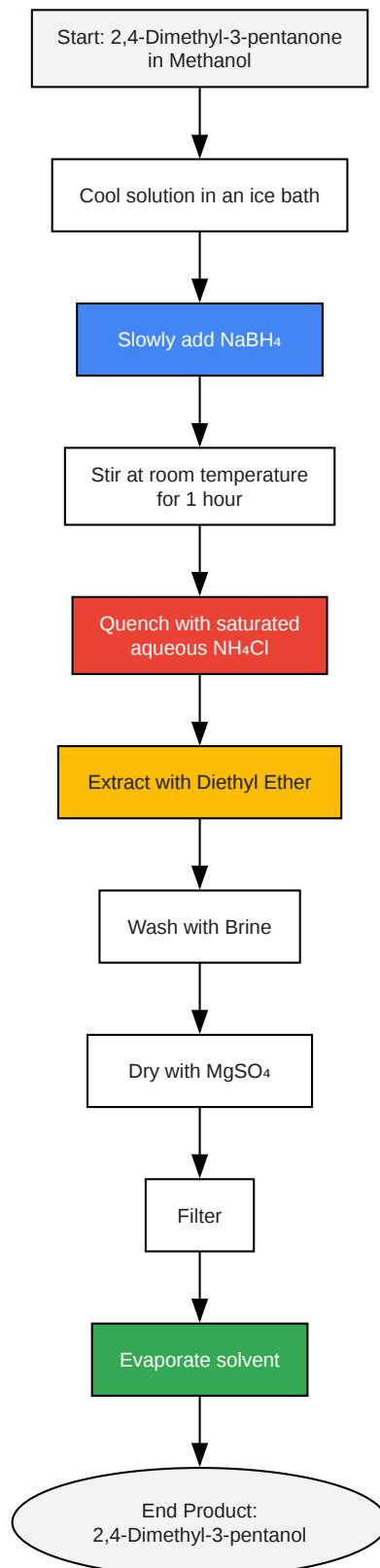
- In a round-bottom flask, dissolve 2,4-Dimethyl-3-pentanone in methanol.
- Cool the solution in an ice bath.
- Slowly add sodium borohydride to the cooled solution while stirring.
- After the addition is complete, remove the ice bath and allow the reaction to stir at room temperature for 1 hour.
- Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.

- Extract the product with diethyl ether using a separatory funnel.
- Wash the combined organic layers with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter to remove the drying agent.
- Remove the solvent under reduced pressure using a rotary evaporator to yield **2,4-Dimethyl-3-pentanol**.

Mandatory Visualizations

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **2,4-Dimethyl-3-pentanol** via the reduction of 2,4-Dimethyl-3-pentanone.



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Synthesis of **2,4-Dimethyl-3-pentanol** Workflow

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